

N-Nitroso Epinephrine: A Toxicological Assessment

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Compound of Interest

Compound Name: *N-Nitroso Epinephrine*

CAS No.: 3006789-99-4

Cat. No.: B16341646

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available toxicological data specifically for **N-Nitroso Epinephrine** is limited. This guide provides a comprehensive overview based on its classification as a Nitrosamine Drug Substance-Related Impurity (NDSRI), general principles of nitrosamine toxicology, and regulatory guidance. The experimental protocols and pathway diagrams are representative of the approaches used for this class of compounds.

Executive Summary

N-Nitroso Epinephrine is the N-nitroso derivative of the widely used drug and endogenous hormone, Epinephrine. As a member of the nitrosamine class, it is considered a "cohort of concern" due to the potential for mutagenicity and carcinogenicity.^[1] Regulatory agencies have classified **N-Nitroso Epinephrine** as a Potency Category 2 nitrosamine impurity, establishing a stringent acceptable intake (AI) limit. This guide synthesizes the available regulatory information, outlines the presumed metabolic activation pathway common to nitrosamines, and provides detailed experimental protocols for in vitro genotoxicity assessment, which are critical for the risk evaluation of such impurities.

Regulatory and Toxicological Profile

While specific carcinogenicity or comprehensive in vitro/in vivo toxicological studies on **N-Nitroso Epinephrine** are not widely published, its risk profile is inferred from its chemical structure and regulatory classification.

Regulatory Classification and Acceptable Intake

Regulatory bodies, including the U.S. Food and Drug Administration (FDA), have established acceptable intake (AI) limits for Nitrosamine Drug Substance-Related Impurities (NDSRIs) based on a Carcinogenic Potency Categorization Approach (CPCA). **N-Nitroso Epinephrine** is placed in Potency Category 2, with an AI limit of 100 ng/day.^[2]^[3] This category includes N-nitrosamines predicted to have carcinogenic potency no higher than well-characterized potent carcinogens like N-nitrosodimethylamine (NDMA).^[2]

Table 1: Regulatory Data for **N-Nitroso Epinephrine**

Parameter	Value	Regulatory Body/Reference
Acceptable Intake (AI)	100 ng/day	U.S. FDA ^[3]
Potency Category	2	EMA, FDA ^[2] ^[3]

Presumed Mechanism of Toxicity: Metabolic Activation

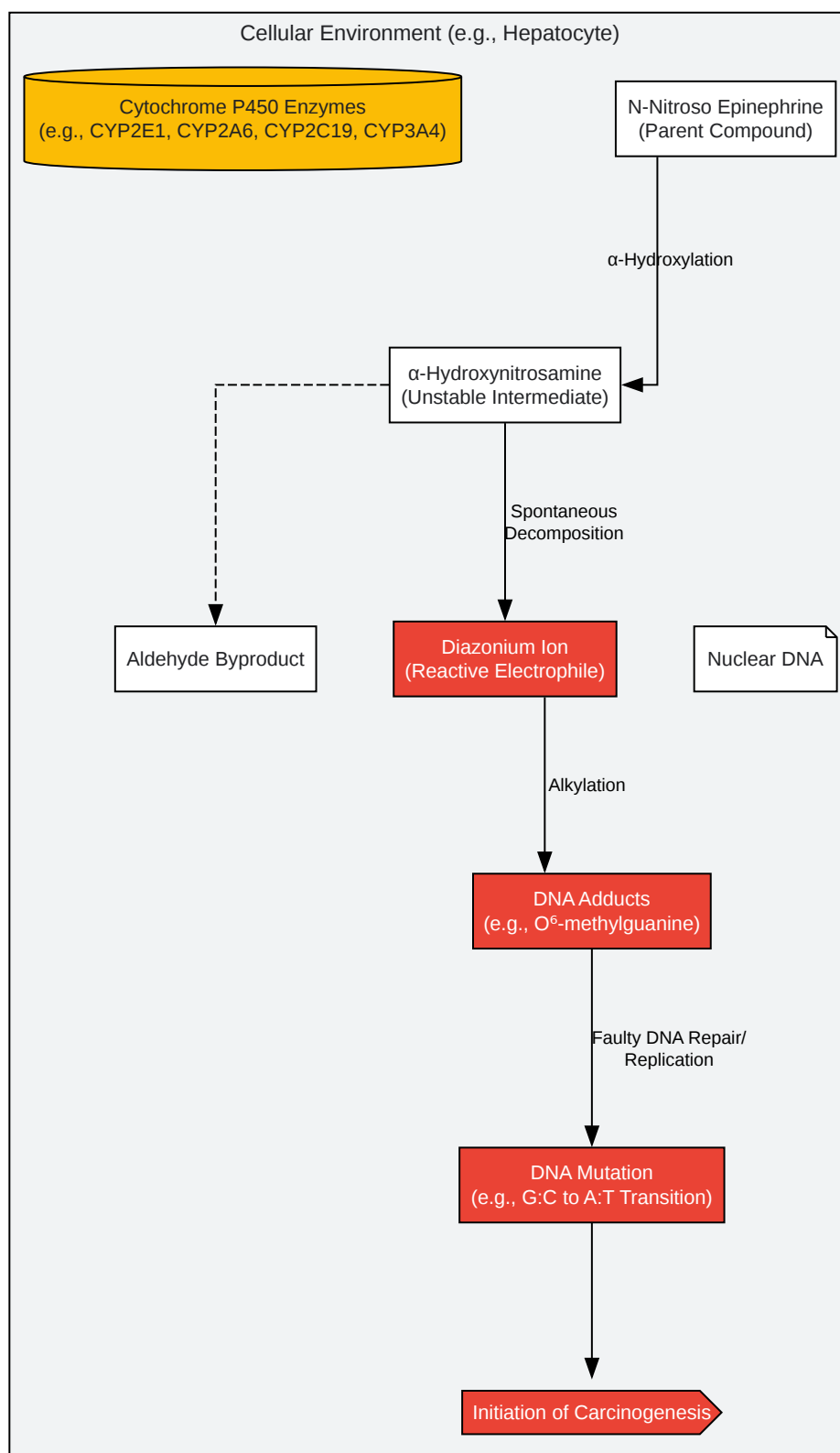
The carcinogenicity of most N-nitrosamines is dependent on their metabolic activation into reactive electrophilic intermediates that can form DNA adducts.^[4] This process is primarily mediated by Cytochrome P450 (CYP) enzymes in the liver.

The proposed metabolic activation pathway for **N-Nitroso Epinephrine**, extrapolated from general nitrosamine metabolism, involves the following key steps:

- α -Hydroxylation: CYP enzymes catalyze the hydroxylation of the carbon atom alpha to the nitroso group.

- Formation of Unstable Intermediates: This results in an unstable α -hydroxynitrosamine.
- Spontaneous Decomposition: The intermediate decomposes, yielding an aldehyde and a highly reactive diazonium ion.
- DNA Adduct Formation: The diazonium ion can then alkylate DNA bases (e.g., at the O⁶-position of guanine), leading to mutagenic G:C to A:T transition mutations, a critical initiating event in carcinogenesis.[5]

Signaling Pathway Diagram: Metabolic Activation of N-Nitrosamines



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Caption: Generalized metabolic activation pathway for N-nitrosamines leading to DNA damage.

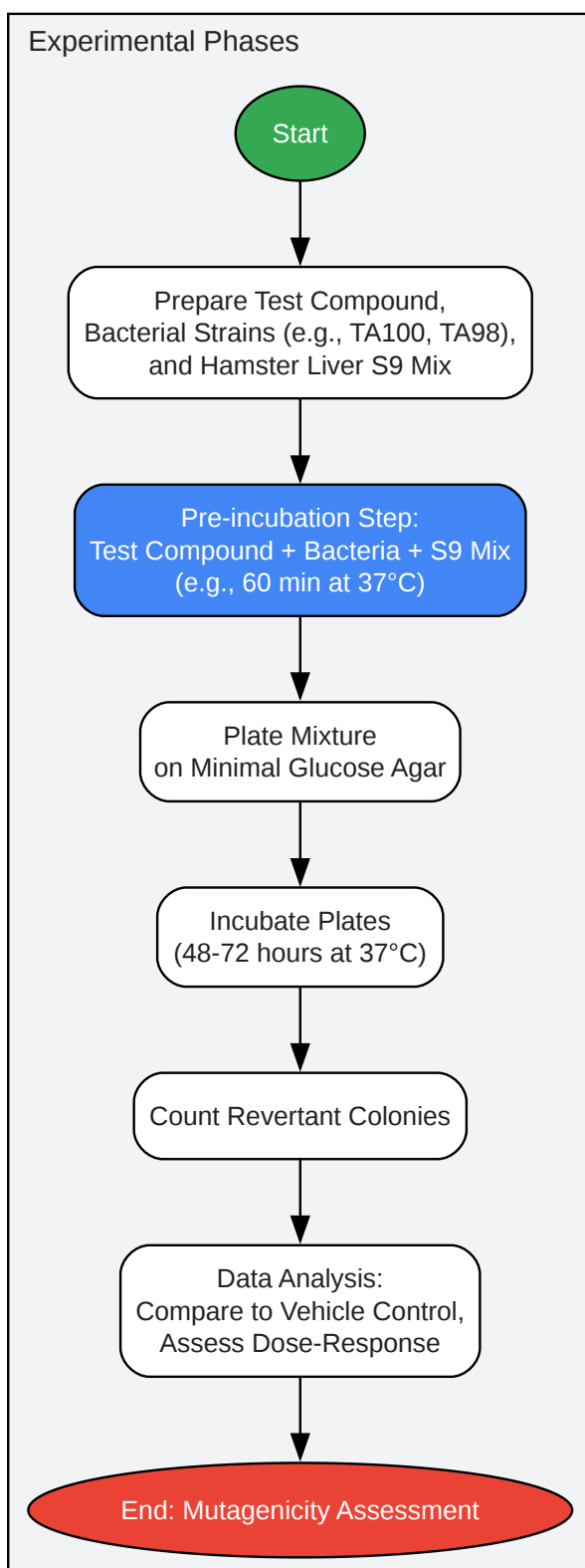
Recommended Experimental Protocols for Genotoxicity Assessment

In the absence of specific data for **N-Nitroso Epinephrine**, standard and enhanced in vitro assays are recommended for hazard identification, as is common for other NDSRIs.^[1]

Enhanced Ames Test (Bacterial Reverse Mutation Assay)

The Enhanced Ames Test (EAT) is often recommended as a primary method to evaluate the mutagenicity of NDSRIs.^[1] Standard Ames tests have historically produced inconsistent results for some nitrosamines, necessitating protocol modifications for improved sensitivity.

Experimental Workflow: Enhanced Ames Test



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Caption: Workflow for an Enhanced Ames Test for nitrosamine mutagenicity screening.

Protocol Details:

- Test System: Salmonella typhimurium strains (e.g., TA100, TA1535 for base-pair substitutions; TA98 for frameshifts) and Escherichia coli strain WP2 uvrA(pKM101).
- Metabolic Activation: Hamster liver S9 fraction is recommended as it has been shown to be more effective than rat liver S9 for bioactivating many NDSRIs.^{[1][6]}
- Procedure: A pre-incubation method is typically employed. The test compound, bacterial culture, and S9 mix are incubated together (e.g., for 20-60 minutes) before being plated on minimal glucose agar.
- Controls:
 - Negative (Vehicle) Control: The solvent used to dissolve the test compound (e.g., DMSO).
 - Positive Controls: Known mutagens appropriate for each strain, both with and without S9 activation.
- Endpoint: A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic effect.

In Vitro Mammalian Cell Micronucleus Assay

This assay detects chromosomal damage (clastogenicity and aneuploidy). Human lymphoblastoid TK6 cells are a suitable model.^[1]

Protocol Details:

- Test System: Human TK6 cells.
- Metabolic Activation: Co-incubation with hamster liver S9 fraction.
- Procedure:
 - Cell Treatment: TK6 cells are exposed to various concentrations of **N-Nitroso Epinephrine** with and without S9 mix for a short duration (e.g., 4 hours).

- Recovery: The treatment medium is removed, and cells are incubated in fresh medium for a period equivalent to 1.5-2 normal cell cycles.
- Cytochalasin B: This agent is added to block cytokinesis, resulting in binucleated cells, which are scored for micronuclei.
- Harvest and Staining: Cells are harvested, fixed, and stained with a DNA-specific dye (e.g., propidium iodide) and a cytoplasmic stain.
- Endpoint: The frequency of micronuclei in binucleated cells is quantified using flow cytometry or microscopy. A significant, dose-dependent increase indicates genotoxic potential.

Conclusion

N-Nitroso Epinephrine, as a Category 2 NDSRI, is considered a potential human carcinogen requiring strict control in pharmaceutical products. Although specific toxicological studies are not publicly available, the well-established mechanism of action for nitrosamines provides a strong basis for risk assessment. The genotoxic potential of **N-Nitroso Epinephrine** can be effectively evaluated using a combination of in silico modeling and robust in vitro assays, such as the Enhanced Ames Test and the mammalian cell micronucleus assay, which are crucial for ensuring patient safety. Further research specifically characterizing the metabolic and mutagenic profile of **N-Nitroso Epinephrine** would be invaluable to refine its risk assessment.

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